

Ristocetin A: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: *Ristocetin A*

Cat. No.: *B1255722*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ristocetin A is a glycopeptide antibiotic derived from the bacterium *Amycolatopsis* sp.. Originally developed for its antibacterial properties, its clinical use was halted due to a high incidence of thrombocytopenia and platelet agglutination. This adverse effect, however, has made **Ristocetin A** an invaluable diagnostic tool in hematology. It is now primarily used in vitro to evaluate platelet function, specifically in the diagnosis of von Willebrand Disease (vWD) and Bernard-Soulier syndrome. This guide provides a comprehensive overview of the chemical structure, properties, and functional applications of **Ristocetin A**, with a focus on its use in platelet aggregation assays.

Chemical Structure and Physicochemical Properties

Ristocetin A is a complex macrocyclic glycopeptide. Its structure is characterized by a heptapeptide core, rich in unusual amino acids, which is glycosylated with a tetrasaccharide chain. Ristocetin exists as a mixture of two main components, **Ristocetin A** and Ristocetin B, with **Ristocetin A** being the major and most active component. A key structural feature of **Ristocetin A** is its ability to dimerize, which is crucial for its biological activity.

Physicochemical Properties of Ristocetin A

The following table summarizes the key physicochemical properties of **Ristocetin A**.

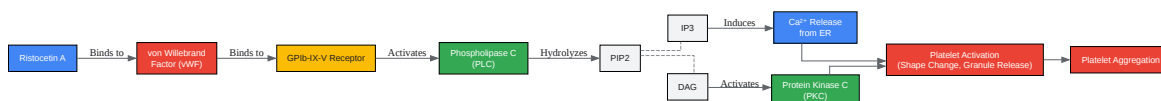
Property	Value	Reference(s)
Molecular Formula	C ₉₅ H ₁₁₀ N ₈ O ₄₄ (for the free base)	
	C ₉₅ H ₁₁₀ N ₈ O ₄₄ ·H ₂ SO ₄ (for the sulfate salt)	
Molecular Weight	~2067.9 g/mol (for the free base)	
	~2166.0 g/mol (for the sulfate salt)	
CAS Number	1404-55-3 (Ristocetin)	
	11140-99-1 (Ristocetin A Sulfate)	
Appearance	White to pale yellow powder	
Solubility	Soluble in water, methanol, and DMSO.	
Storage	Long-term storage at -20°C is recommended.	

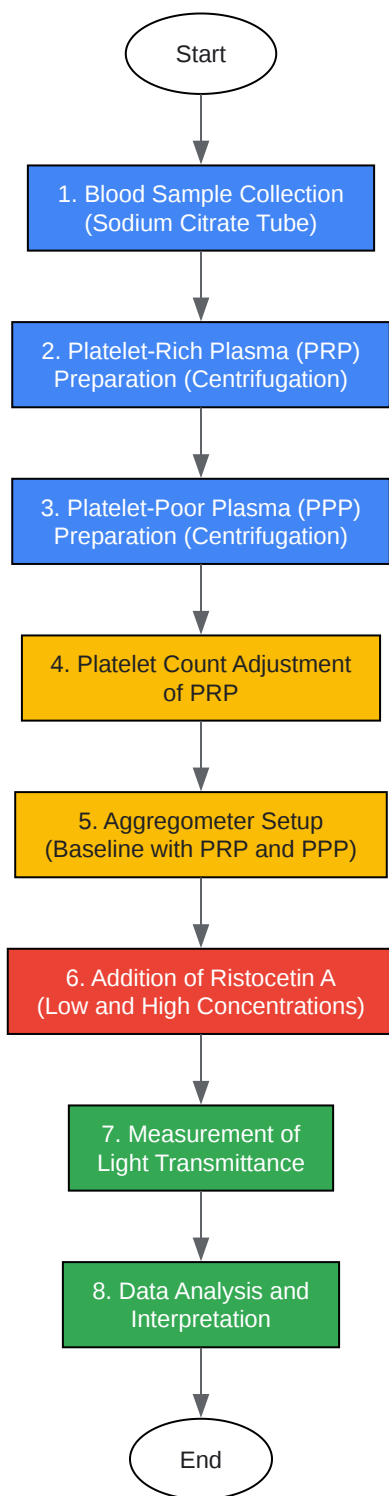
Mechanism of Action in Platelet Agglutination

Ristocetin A induces platelet agglutination by facilitating the interaction between von Willebrand Factor (vWF) and the platelet glycoprotein Ib-IX-V complex (GPIb). Under normal physiological conditions, vWF only binds to GPIb under high shear stress. **Ristocetin A** artificially mimics this process by inducing a conformational change in vWF, allowing it to bind to GPIb even at low shear rates. This binding is not a simple agglutination process but initiates an intracellular signaling cascade within the platelet.

Signaling Pathway of Ristocetin A-Induced Platelet Activation

The binding of the **Ristocetin A**-vWF complex to the GPIb receptor on the platelet surface triggers a series of intracellular events, leading to platelet activation and aggregation. This signaling pathway involves the activation of phospholipase C (PLC), which in turn leads to the production of inositol trisphosphate (IP₃) and diacylglycerol (DAG). These second messengers then promote the release of intracellular calcium stores and the activation of Protein Kinase C (PKC), respectively. This cascade ultimately results in platelet shape change, granule release, and the activation of the integrin α IIb β 3, leading to stable platelet aggregation.





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